

# Application Notes and Protocols: Reconstitution and Storage of Lyophilized Enlimomab

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## Compound of Interest

Compound Name: *Enlimomab*

Cat. No.: *B1176203*

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These application notes provide detailed protocols for the reconstitution, storage, and handling of lyophilized **Enlimomab**, a murine IgG2a monoclonal antibody targeting the human intercellular adhesion molecule-1 (ICAM-1 or CD54). The provided guidelines are based on best practices for murine IgG2a antibodies and are intended for research use only.

## Product Information

**Enlimomab** is a monoclonal antibody that functions by inhibiting the adhesion of leukocytes to the vascular endothelium, thereby reducing leukocyte extravasation and inflammatory responses.[1][2][3] It achieves this by blocking the interaction between ICAM-1 on endothelial cells and the  $\beta 2$  integrins (LFA-1 and Mac-1) on leukocytes.[3]

## Quantitative Data Summary

The following tables summarize the recommended conditions for the reconstitution and storage of lyophilized **Enlimomab** based on general protocols for murine IgG2a antibodies.

Table 1: Reconstitution of Lyophilized **Enlimomab**

Parameter	Recommendation	Notes
Reconstitution Buffer	Sterile, pyrogen-free Phosphate Buffered Saline (PBS), pH 7.4; Sterile Saline	Ensure the buffer is at room temperature before use.
Reconstitution Concentration	0.5 - 1.0 mg/mL	A higher concentration is generally recommended for better stability.
Reconstitution Volume	Varies based on vial size and desired final concentration.	Calculate the required volume based on the amount of lyophilized antibody in the vial.
Mixing	Gentle swirling or inversion.	Avoid vigorous shaking or vortexing to prevent protein denaturation and foaming.
Reconstitution Time	15-30 minutes	Allow the vial to sit at room temperature to ensure complete dissolution.

Table 2: Storage Conditions for **Enlimomab**

Form	Storage Temperature	Duration	Notes
Lyophilized	-20°C to -80°C	Up to 12 months from date of receipt	Store in a manual defrost freezer. Avoid repeated temperature fluctuations. Shipped on dry ice. <a href="#">[2]</a> <a href="#">[4]</a>
Reconstituted (Stock Solution)	-20°C to -80°C	Up to 6-12 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Use low-protein-binding tubes.
Reconstituted (Short-term)	2°C to 8°C	Up to 1-2 weeks	For immediate use. Avoid microbial contamination.

Table 3: Stability of Reconstituted **Enlimomab**

Condition	Recommendation	Rationale
Freeze-Thaw Cycles	Avoid	Repeated cycling can lead to protein aggregation and loss of activity. Aliquotting is critical.
Working Dilutions	Prepare fresh before use	Diluted antibody solutions are less stable and should not be stored for long periods.
Light Exposure	Store in the dark	Protect from light, especially if the antibody is conjugated to a fluorophore.

## Experimental Protocols

### Reconstitution of Lyophilized **Enlimomab**

This protocol describes the procedure for reconstituting lyophilized **Enlimomab** to a stock solution.

Materials:

- Vial of lyophilized **Enlimomab**
- Sterile, pyrogen-free Phosphate Buffered Saline (PBS), pH 7.4
- Sterile, low-protein-binding microcentrifuge tubes
- Pipettes and sterile tips
- Centrifuge

Procedure:

- **Pre-Reconstitution Centrifugation:** Before opening, centrifuge the vial of lyophilized **Enlimomab** at 10,000 x g for 20 seconds. This will pellet any antibody powder that may have become dislodged during shipping.
- **Buffer Equilibration:** Allow the sterile PBS to come to room temperature.
- **Addition of Reconstitution Buffer:** Carefully open the vial and add the calculated volume of sterile PBS to achieve the desired final concentration (e.g., for 1 mg of antibody, add 1 mL of PBS for a 1 mg/mL solution).
- **Dissolution:** Gently swirl the vial or invert it several times to mix. Avoid creating foam.
- **Incubation:** Let the vial stand at room temperature for 15-30 minutes to ensure the antibody is fully dissolved.
- **Visual Inspection:** Visually inspect the solution for any undissolved particulates. The solution should be clear.
- **Aliquoting:** Dispense the reconstituted antibody into single-use, sterile, low-protein-binding microcentrifuge tubes. The aliquot volume should be appropriate for your experimental needs to avoid multiple freeze-thaw cycles.

## Storage of Reconstituted Enlimomab

Proper storage is crucial to maintain the activity of the reconstituted antibody.

Long-Term Storage:

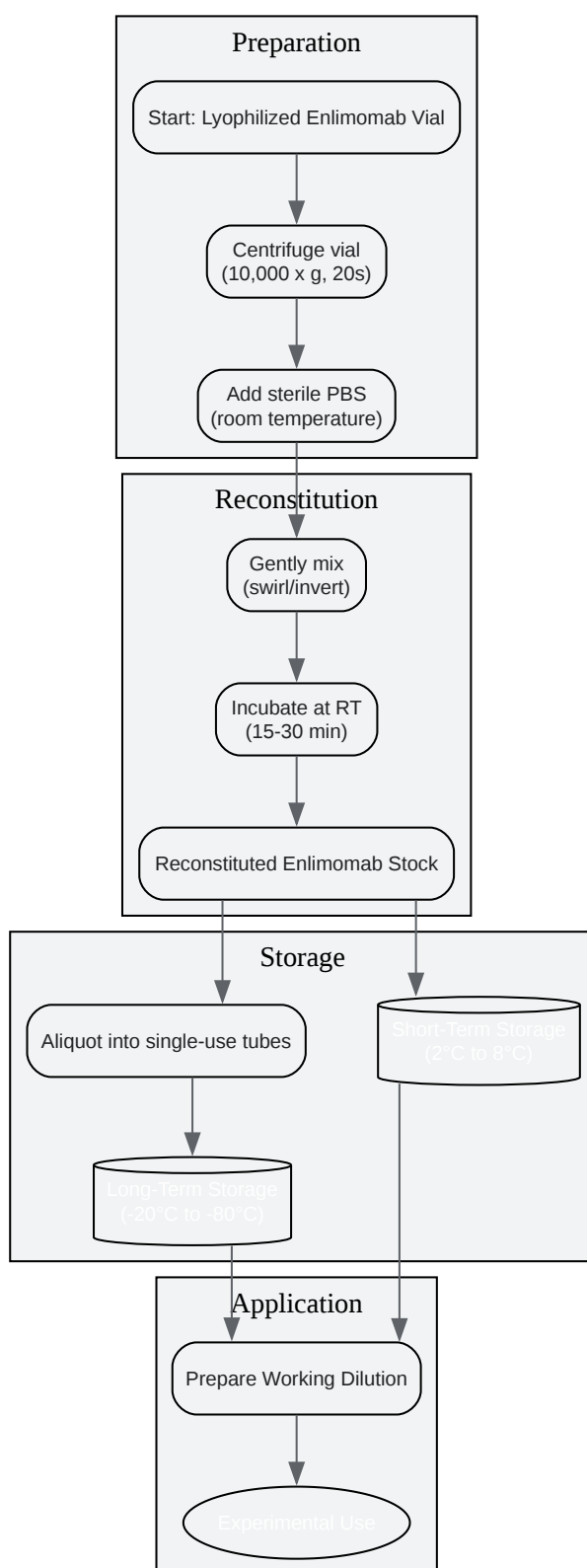
- Label the aliquots clearly with the antibody name, concentration, and date.
- Store the aliquots at -20°C or -80°C in a manual defrost freezer.
- For optimal stability, it is recommended to use the reconstituted antibody within 6 to 12 months.[\[5\]](#)

Short-Term Storage:

- If the reconstituted antibody will be used within 1-2 weeks, it can be stored at 2°C to 8°C.[\[4\]](#)
- Ensure the vial is tightly sealed to prevent contamination and evaporation.

## Visualizations

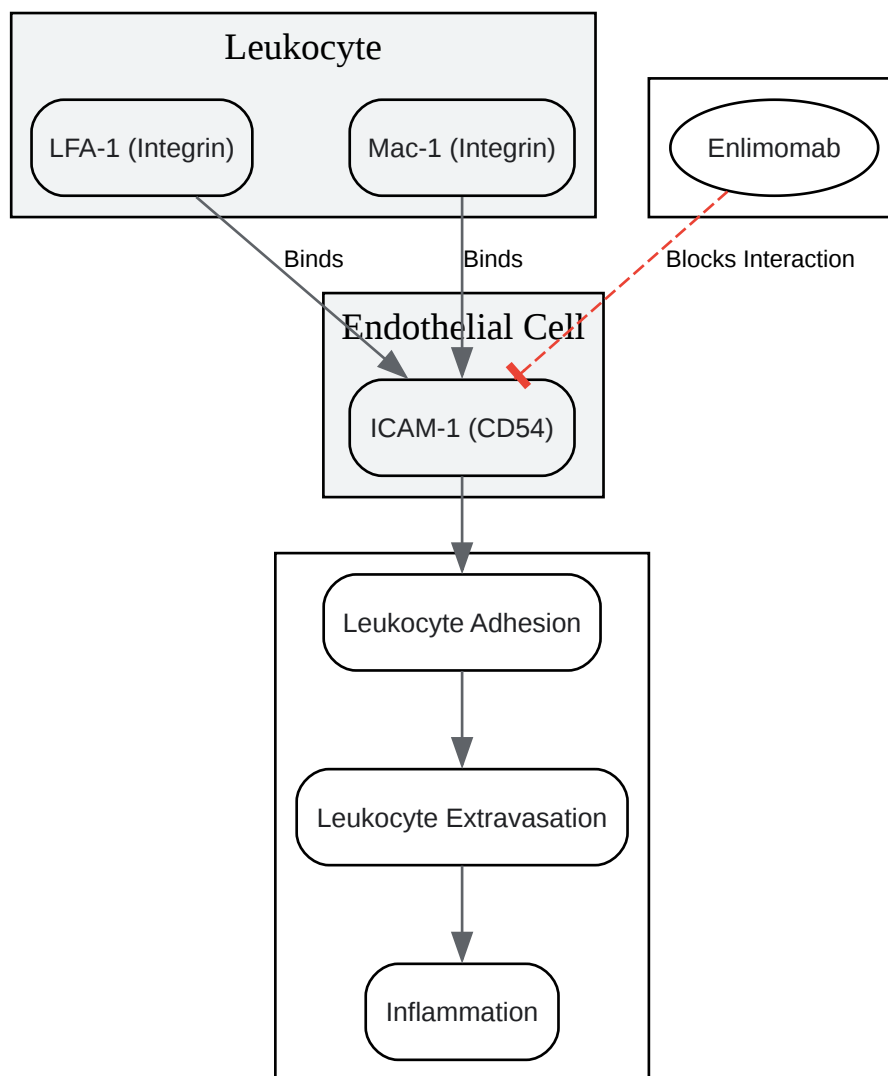
### Enlimomab Reconstitution and Storage Workflow



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Caption: Workflow for the reconstitution and storage of lyophilized **Enlimomab**.

## Enlimomab Signaling Pathway Inhibition



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Caption: **Enlimomab** blocks the interaction between leukocyte integrins and ICAM-1.

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- To cite this document: BenchChem. [Application Notes and Protocols: Reconstitution and Storage of Lyophilized Enlimomab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176203#reconstitution-and-storage-of-lyophilized-enlimomab]

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